

Physical properties of 1-hydroxybutan-2-one (boiling point, density, solubility)

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 1-Hydroxy-2-butanone

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Technical Guide: Physical Properties of 1-Hydroxybutan-2-one

For Researchers, Scientists, and Drug Development Professionals

Introduction

1-Hydroxybutan-2-one, also known as 2-oxobutanol, is an alpha-hydroxy ketone that is gaining interest in various scientific fields. It is recognized as a key intermediate in the synthesis of the anti-tuberculosis drug ethambutol.^{[1][2]} This document provides a comprehensive overview of the key physical properties of 1-hydroxybutan-2-one, outlines general experimental protocols for their determination, and presents a relevant biochemical synthesis pathway.

Physical Properties

The physical characteristics of 1-hydroxybutan-2-one are crucial for its handling, application in synthetic chemistry, and for understanding its behavior in biological systems. A summary of its core physical properties is presented in the table below.

Physical Property	Value	Notes and Conditions
Boiling Point	152.0 °C to 160.05 °C	At standard atmospheric pressure (760.00 mm Hg). The range reflects values from different sources.
Density	1.017 to 1.0272 g/cm ³	At 20 °C. The range indicates data from various suppliers and databases.
Solubility	- Water: 721,100 mg/L at 25 °C (estimated) - Organic Solvents: Soluble in diethyl ether and ethanol.	There are conflicting reports regarding water solubility, with some sources stating it is insoluble. The provided quantitative value is an estimation and suggests high solubility.

Experimental Protocols

The following sections detail generalized experimental methodologies for determining the physical properties of a liquid organic compound like 1-hydroxybutan-2-one.

Boiling Point Determination (Capillary Method)

The boiling point of a liquid is the temperature at which its vapor pressure equals the external pressure. A common laboratory method for determining the boiling point of a small amount of liquid is the capillary method.

Apparatus:

- Thiele tube or similar heating apparatus (e.g., oil bath on a hot plate)
- Thermometer
- Small test tube (fusion tube)
- Capillary tube (sealed at one end)

- Heat source

Procedure:

- A small amount of 1-hydroxybutan-2-one is placed into the small test tube.
- A capillary tube, sealed at one end, is inverted and placed into the liquid in the test tube.
- The test tube is attached to a thermometer, ensuring the bulb of the thermometer is level with the sample.
- The assembly is placed in a Thiele tube or an oil bath.
- The apparatus is heated slowly and uniformly.
- As the temperature rises, air trapped in the capillary tube will slowly bubble out.
- The temperature at which a rapid and continuous stream of bubbles emerges from the open end of the capillary tube is noted. This indicates that the vapor pressure of the liquid is equal to the atmospheric pressure.
- The heat source is removed, and the liquid is allowed to cool.
- The temperature at which the bubbling stops and the liquid begins to enter the capillary tube is recorded as the boiling point.

Density Determination

Density is the mass of a substance per unit volume. For a liquid like 1-hydroxybutan-2-one, it can be determined by measuring the mass of a known volume.

Apparatus:

- Pycnometer or a graduated cylinder and an electronic balance
- Thermometer
- Water bath (for temperature control)

Procedure:

- The mass of a clean, dry pycnometer or graduated cylinder is accurately measured using an electronic balance.
- A known volume of 1-hydroxybutan-2-one is added to the pycnometer or graduated cylinder. The volume should be read carefully from the meniscus.
- The temperature of the liquid is recorded.
- The mass of the container with the liquid is measured.
- The mass of the liquid is calculated by subtracting the mass of the empty container from the mass of the container with the liquid.
- The density is calculated by dividing the mass of the liquid by its volume. It is crucial to maintain a constant temperature during the measurement as density is temperature-dependent.

Solubility Determination

Solubility is the property of a solute to dissolve in a solvent to form a homogeneous solution. The principle of "like dissolves like" is a general guide, where polar compounds tend to dissolve in polar solvents and non-polar compounds in non-polar solvents.

Apparatus:

- Test tubes
- Graduated pipettes
- Vortex mixer or shaker

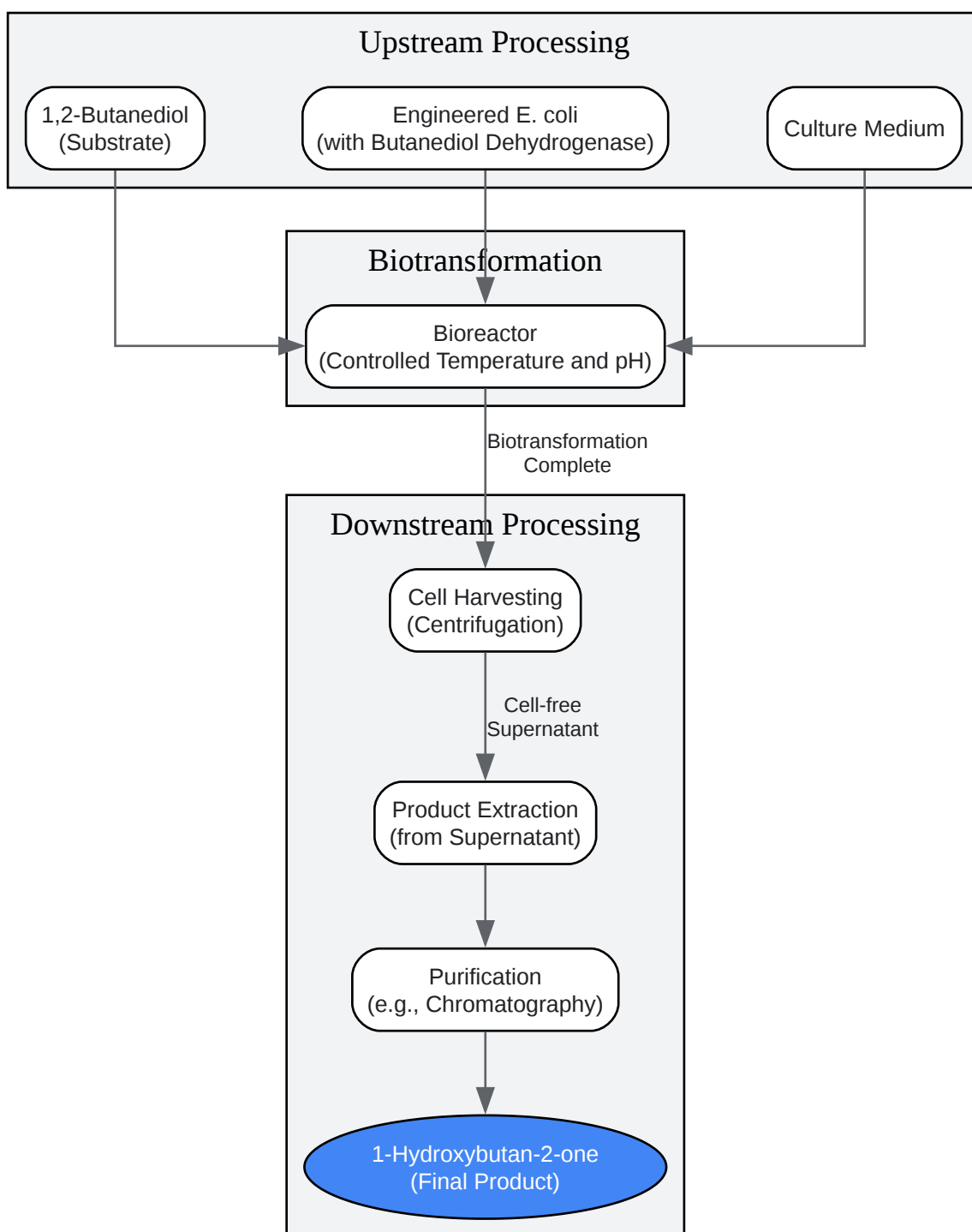
Procedure for Qualitative Solubility:

- A small, measured amount of 1-hydroxybutan-2-one (e.g., 0.1 mL) is placed in a test tube.
- A small volume of the solvent (e.g., water, ethanol, diethyl ether) is added (e.g., 1 mL).

- The mixture is agitated vigorously using a vortex mixer or by shaking.
- The mixture is observed to see if the 1-hydroxybutan-2-one has completely dissolved to form a clear, homogeneous solution.
- If it dissolves, more solute can be added to determine if it is sparingly soluble or very soluble. If it does not dissolve, it is classified as insoluble.

Biochemical Synthesis Workflow

1-Hydroxybutan-2-one is a valuable precursor in pharmaceutical synthesis. One notable application is in the production of the anti-tuberculosis drug ethambutol. Furthermore, biotechnological routes for its synthesis are being explored, such as the biotransformation of 1,2-butanediol using engineered microorganisms. The following diagram illustrates the workflow for the production of 1-hydroxybutan-2-one from 1,2-butanediol using engineered *E. coli*.



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Caption: Biotransformation workflow of 1,2-butanediol to 1-hydroxybutan-2-one.

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- To cite this document: BenchChem. [Physical properties of 1-hydroxybutan-2-one (boiling point, density, solubility)]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b1215904#physical-properties-of-1-hydroxybutan-2-one-boiling-point-density-solubility\]](https://www.benchchem.com/product/b1215904#physical-properties-of-1-hydroxybutan-2-one-boiling-point-density-solubility)

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